

Application of Lactosazone Test in Food Science: Application Notes and Protocols

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Compound of Interest

Compound Name: *Lactosazone*

Cat. No.: *B15885335*

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Introduction

The **Lactosazone** test, a modification of the general osazone test, is a classical biochemical method for the identification of reducing sugars. In food science, it can be a valuable qualitative or semi-quantitative tool for the detection and differentiation of lactose from other reducing sugars. This is particularly relevant in the dairy industry and in the quality control of food products where the sugar composition is a critical parameter. The test is based on the reaction of reducing sugars with phenylhydrazine, which forms characteristic crystalline derivatives called osazones. Each sugar forms osazone crystals with a unique shape and at a specific rate, allowing for their identification under a microscope.

While modern analytical techniques like High-Performance Liquid Chromatography (HPLC) and enzymatic assays offer greater precision and quantification, the **Lactosazone** test remains a simple, cost-effective, and rapid method for preliminary screening and educational purposes.^[1]^[2] Its applications in food science include the preliminary screening for lactose in dairy products, the detection of sugar adulterants in products like honey, and the characterization of carbohydrate components in various food matrices.^[3]^[4]

Principle of the Lactosazone Test

The **Lactosazone** test is based on the reaction of the carbonyl group (aldehyde or ketone) of a reducing sugar with phenylhydrazine.[1] In the presence of an acid and heat, three molecules of phenylhydrazine react with one molecule of a reducing sugar to form a yellow, crystalline phenylosazone.[5] The first two molecules of phenylhydrazine are involved in the formation of a phenylhydrazone and the oxidation of the adjacent alcohol group to a carbonyl group. The third molecule of phenylhydrazine then reacts with this newly formed carbonyl group to yield the osazone.

For lactose, a disaccharide composed of galactose and glucose, the reaction yields **lactosazone** crystals. The distinct morphology and time of formation of these crystals are key to its identification.

Data Presentation

The formation time and crystalline structure of osazones are crucial parameters for differentiating between various reducing sugars commonly found in food.

Sugar	Time of Crystal Formation (in boiling water bath)	Crystal Shape
Lactose	30 - 45 minutes (crystals form on cooling)	Powder puff or cotton ball-shaped
Glucose	4 - 5 minutes	Needle-shaped (broomstick-like)
Fructose	~ 2 minutes	Needle-shaped (similar to glucose)
Maltose	30 - 45 minutes (crystals form on cooling)	Sunflower or star-shaped
Galactose	15 - 19 minutes	Rhombic plate-shaped

Note: The time of formation can vary depending on the concentration of the sugar and the precise experimental conditions.

Experimental Protocols

General Protocol for Lactosazone Test (for Pure Sugar Solutions)

This protocol is for the general identification of reducing sugars and serves as a basis for the analysis of food samples.

Materials:

- Test tubes
- Water bath
- Microscope and glass slides
- Phenylhydrazine hydrochloride
- Sodium acetate
- Glacial acetic acid
- Sugar solutions (1% w/v) of lactose, glucose, fructose, and maltose (for comparison)

Procedure:

- To 5 mL of the sugar solution in a test tube, add approximately 0.3 g of phenylhydrazine hydrochloride and 0.5 g of sodium acetate crystals.
- Add 1 mL of glacial acetic acid to the mixture.
- Mix the contents thoroughly and gently warm the test tube to ensure all solids are dissolved.
- Place the test tube in a boiling water bath.
- Observe the test tube for the formation of yellow crystals. Note the time of appearance of the crystals.

- Once crystals are formed, or after 30 minutes of heating, remove the test tube and allow it to cool slowly at room temperature.
- Transfer a small amount of the crystalline precipitate onto a glass slide, add a drop of glycerol, and cover with a coverslip.
- Examine the crystals under a microscope and record their characteristic shape.

Protocol for Detection of Lactose in Milk (Hypothetical)

Note: This is a general guideline and requires validation for specific applications. The primary challenge in applying the osazone test to milk is the interference from proteins (casein and whey) and fats. These components must be removed prior to the test.

Sample Preparation (Deproteinization and Defatting):

- Take 10 mL of a milk sample in a beaker.
- Add 10 mL of 10% trichloroacetic acid (TCA) solution to precipitate the proteins.
- Allow the mixture to stand for 10 minutes.
- Filter the mixture through a Whatman No. 1 filter paper to collect the clear whey.
- The filtrate, which contains the lactose, is then used for the **Lactosazone** test.

Lactosazone Test Procedure:

- Take 5 mL of the protein-free milk filtrate in a test tube.
- Follow the General Protocol for **Lactosazone** Test from step 1 onwards.
- Compare the crystal formation time and shape with that of a known lactose standard. The formation of powder puff-shaped crystals on cooling is indicative of the presence of lactose.

Protocol for Detection of Sugar Adulteration in Honey (Hypothetical)

Note: This protocol is a general guideline for the preliminary screening of honey for common sugar adulterants. Honey is a complex mixture of sugars, and this test can help in identifying the presence of sugars other than the typical fructose and glucose profile.

Sample Preparation (Clarification):

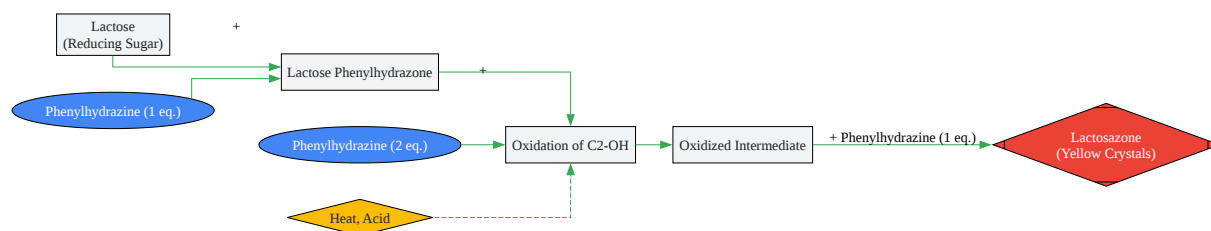
- Dissolve 10 g of honey in 50 mL of warm water.
- To clarify the solution, add 2 mL of a 15% (w/v) solution of potassium ferrocyanide, followed by 2 mL of a 30% (w/v) solution of zinc sulfate.
- Mix well and allow the precipitate to settle.
- Filter the solution to obtain a clear filtrate containing the sugars.

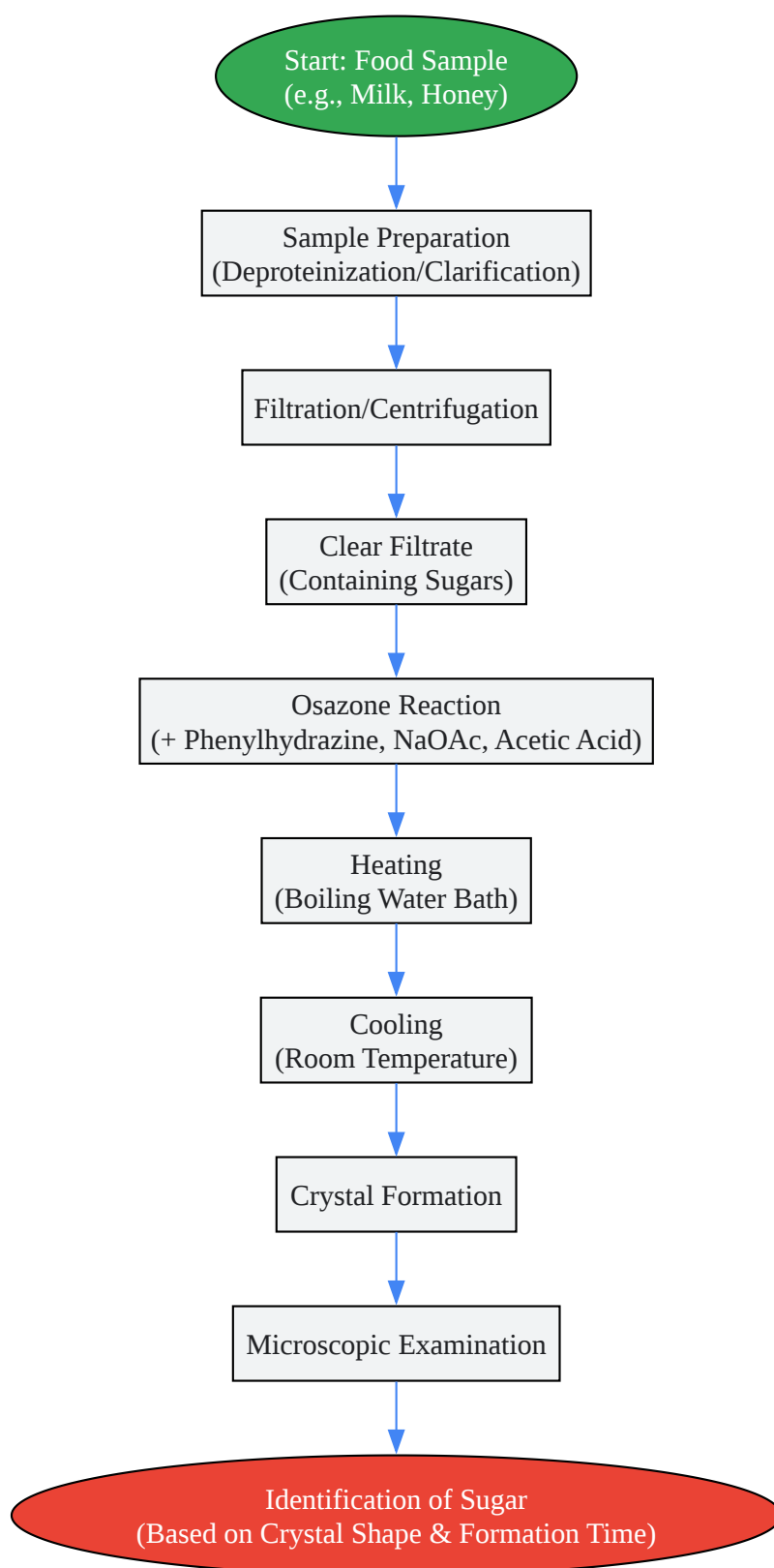
Osazone Test Procedure:

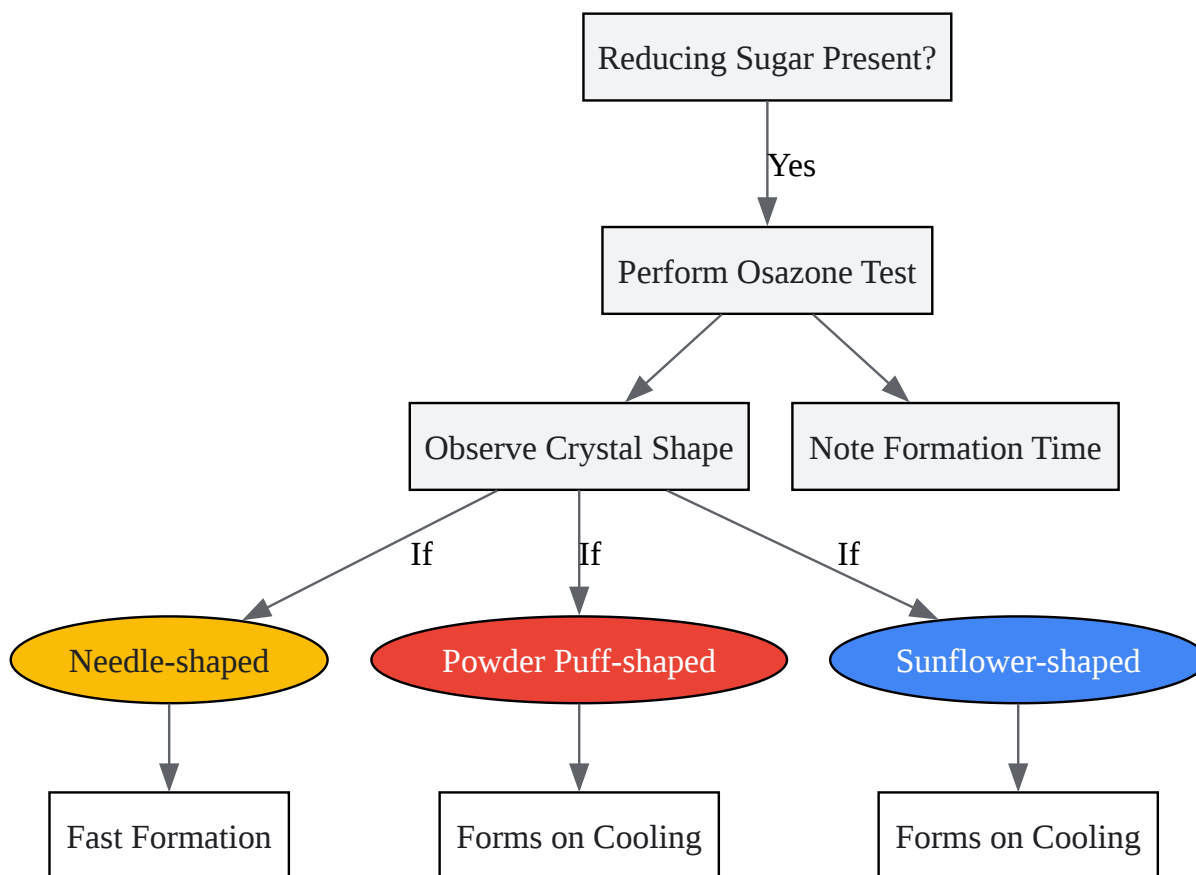
- Take 5 mL of the clarified honey filtrate in a test tube.
- Follow the General Protocol for **Lactosazone** Test from step 1 onwards.
- The rapid formation of needle-shaped crystals (within 5-10 minutes) may suggest the presence of added glucose or fructose (from high-fructose corn syrup). The formation of sunflower-shaped crystals on cooling could indicate the presence of maltose (from malt syrup). The absence of these and the presence of only the expected fructosazone/glucosazone crystals would suggest a lower likelihood of these specific adulterants.

Visualizations

Chemical Reaction of Lactosazone Formation







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